Spectroscopic data of 4-Acetoxy-3',4'-dimethylbenzophenone (NMR, IR, MS)

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Compound of Interest

Compound Name:	*4-Acetoxy-3',4'-dimethylbenzophenone*
CAS No.:	*890100-35-3*
Cat. No.:	*B1292319*

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An In-Depth Technical Guide to the Spectroscopic Data of **4-Acetoxy-3',4'-dimethylbenzophenone**

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **4-Acetoxy-3',4'-dimethylbenzophenone**. As a member of the benzophenone family, a class of compounds with significant applications in organic synthesis, medicinal chemistry, and materials science, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for researchers, scientists, and drug development professionals. This document outlines the foundational principles and detailed interpretation of Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as applied to the titular compound. While direct experimental data for this specific molecule is not widely published, this guide synthesizes a robust and scientifically-grounded prediction of its spectral data. This is achieved by leveraging established principles of spectroscopy and analyzing empirical data from structurally analogous compounds. The methodologies, predicted data, and in-depth interpretations presented herein

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serve as a valuable reference for the identification, characterization, and quality control of **4-Acetoxy-3',4'-dimethylbenzophenone** and related chemical entities.

Introduction: The Significance of Spectroscopic Characterization

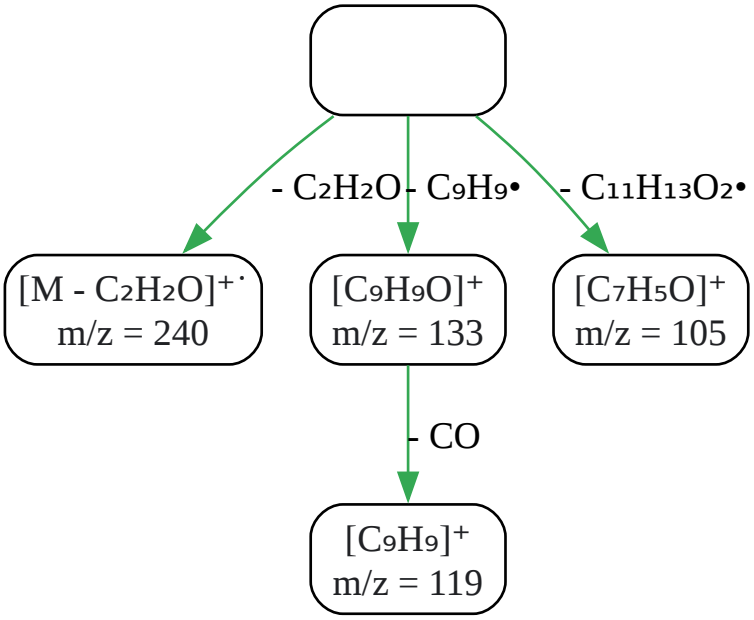
4-Acetoxy-3',4'-dimethylbenzophenone is a diarylketone featuring a 3,4-dimethyl substituted phenyl ring and a 4-acetoxy substituted phenyl ring linked by a central carbonyl group. The interplay of these functional groups—the electron-donating methyl groups, the electron-withdrawing carbonyl group, and the resonance-donating, inductively-withdrawing acetoxy group—creates a unique electronic environment that dictates the molecule's chemical behavior and spectroscopic signature.

Accurate structural elucidation is the bedrock of chemical research and development. Spectroscopic techniques provide a non-destructive window into the molecular world, allowing for the confirmation of a synthesized compound's identity, the assessment of its purity, and the deduction of its structural intricacies. This guide explains the causality behind the expected spectral features, providing a self-validating system for the analysis of this compound.

Molecular Structure and Atom Numbering

A clear and consistent numbering system is essential for unambiguous spectral assignment. The following diagram illustrates the structure of **4-Acetoxy-3',4'-dimethylbenzophenone** with the IUPAC-recommended numbering for both proton and carbon atoms, which will be referenced throughout this guide.

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